

practical applications of 1-Ethoxypent-1-ene across industries

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Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

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Chemical Profile of 1-Ethoxypent-1-ene

The table below summarizes the basic identifiers and physicochemical properties of **1-Ethoxypent-1-ene** [1] [2] [3].

Property	Value / Description
CAS Number	5909-75-1 [1]
IUPAC Name	1-ethoxypent-1-ene [1]
Molecular Formula	C ₇ H ₁₄ O [1]
Molecular Weight	114.19 g/mol [1]
Canonical SMILES	CCCC=COCC [1]
Boiling Point	Data not located for exact compound; related alkene Pent-1-ene boils at 29.9 °C [3]

Property	Value / Description
Density	Data not located for exact compound; related alkene Pent-1-ene density is -0.7 g/cm³ [3]
Flash Point	Data not located for exact compound; related alkene Pent-1-ene flash point is -28.9 °C [3]

Safety and Handling

While specific hazard codes for **1-Ethoxypent-1-ene** were not found, its structure suggests high flammability similar to Pent-1-ene, which carries the signal word "**Danger**" and hazard statements for extreme flammability (H224) and potential harm (H304) [3]. General safe handling practices should be followed.

Potential Research Applications and Context

Although direct industrial application notes were not available, the search results suggest several promising research contexts where **1-Ethoxypent-1-ene** could be highly relevant.

Application in Organic Synthesis and Polymer Science

The **enol ether** functional group in **1-Ethoxypent-1-ene** makes it a valuable intermediate in organic synthesis. One key application is in **Ene-Yne Cross-Metathesis (EYCM)** [4]. In reactions catalyzed by ruthenium carbene complexes, an alkene like **1-Ethoxypent-1-ene** can react with an alkyne to produce **1,3-dienes**, which are crucial building blocks for more complex molecules and polymers [4]. This is a powerful, atom-economical method for constructing conjugated diene systems.

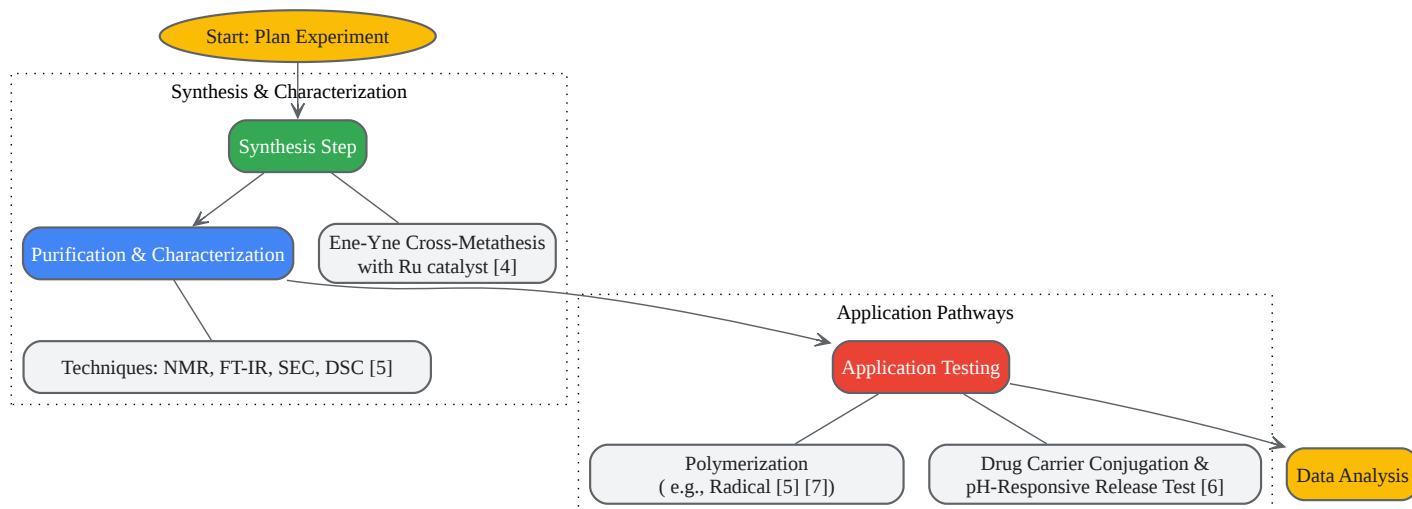
Furthermore, the search results highlight a strong research focus on developing sustainable polymers from bio-based monomers [5]. While **1-Ethoxypent-1-ene** itself was not mentioned, its structure is analogous to other terpenoid-derived acrylates. This suggests potential as a specialty monomer or co-monomer for creating novel polymers with specific properties.

Role in Drug Delivery and Nanomedicine

Functionalized enol ethers can be used to create **pH-sensitive linkers** in drug delivery systems. The ether linkage can be designed to hydrolyze in the slightly acidic microenvironment of tumors, triggering the release of an anticancer drug [6]. While the cited research used graphene oxide as the carrier platform [6], the underlying chemistry is applicable to other smart drug delivery systems.

Proposed Experimental Workflows

Here is a generalized experimental workflow for exploring the two potential applications discussed above.



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Protocol 1: Ene-Yne Cross-Metathesis to 1,3-Dienes [4]

- **Reaction Setup:** In an inert atmosphere glove box, add **1-Ethoxypent-1-ene** (1.0 equiv), a terminal alkyne (1.2 equiv), and the **Grubbs 2nd generation catalyst** (5 mol%) to dry dichloromethane.
- **Reaction Execution:** Seal the reaction vessel, remove it from the glove box, and stir at **40 °C** for **12 hours**.
- **Work-up & Purification:** After cooling, concentrate the reaction mixture under reduced pressure. Purify the crude product containing the 1,3-diene via flash column chromatography.
- **Characterization:** Analyze the final product using **¹H NMR, ¹³C NMR, and GC-MS** to confirm structure, regiochemistry (1,2- vs 1,3-disubstituted), and stereochemistry (E/Z isomerism) of the diene.

Protocol 2: Free Radical Copolymerization [5] [7]

- **Polymerization Setup:** In a sealed vial, combine **1-Ethoxypent-1-ene** with a common vinyl monomer (e.g., styrene, methyl acrylate) at a chosen molar ratio. Add a thermal initiator like **V-601 (1 mol%)** and a solvent (e.g., toluene).
- **Reaction Execution:** Purge the mixture with nitrogen to remove oxygen, then heat at **70-80 °C** for **6-24 hours**.
- **Work-up:** After cooling, precipitate the polymer into a large volume of methanol. Filter and dry the polymer under vacuum to constant weight.
- **Characterization:** Use **Size Exclusion Chromatography (SEC)** to determine molecular weight (M_n) and dispersity (Đ). Employ **NMR and FT-IR** to determine copolymer composition and confirm incorporation of the monomer.

Future Research Directions

To better define the applications of **1-Ethoxypent-1-ene**, future research could focus on:

- **Material Properties:** Systematically characterizing the thermal and mechanical properties of polymers derived from **1-Ethoxypent-1-ene**.
- **Biological Evaluation:** Partnering with biology labs to test the efficacy and safety of drug delivery systems that use this compound as a pH-sensitive linker.
- **Process Optimization:** Scaling up the most promising synthetic routes and evaluating the compound's stability and performance under industrial conditions.

Conclusion

In summary, while **1-Ethoxypent-1-ene** is not currently a well-documented workhorse in industrial applications, its chemical structure positions it as a promising candidate for research in **organic synthesis** (especially via EYCM), as a potential monomer in **sustainable polymer chemistry**, and as a building block for **stimuli-responsive drug delivery systems**. The experimental protocols provided offer a starting point for researchers to explore these potential applications in the laboratory.

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